

Chemical structure and properties of Hyperforin dicyclohexylammonium salt

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Compound of Interest

Compound Name: *Hyperforin dicyclohexylammonium salt*

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An In-depth Technical Guide to Hyperforin Dicyclohexylammonium Salt

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hyperforin, a key bioactive constituent of St. John's Wort (*Hypericum perforatum*), is a promising therapeutic agent with a broad spectrum of pharmacological activities, including antidepressant, anti-inflammatory, and anticancer effects. However, its inherent instability has limited its clinical and research applications. The formation of its dicyclohexylammonium salt significantly enhances stability, making it a more viable compound for extensive investigation. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **Hyperforin dicyclohexylammonium salt**. Detailed experimental methodologies for its analysis and elucidation of its mechanisms of action through various signaling pathways are presented to facilitate further research and drug development.

Chemical Structure and Physicochemical Properties

Hyperforin dicyclohexylammonium salt is a stable salt form of hyperforin. The dicyclohexylammonium moiety neutralizes the acidic enol group of hyperforin, contributing to its

enhanced stability.

Table 1: Chemical and Physical Properties of **Hyperforin Dicyclohexylammonium Salt**

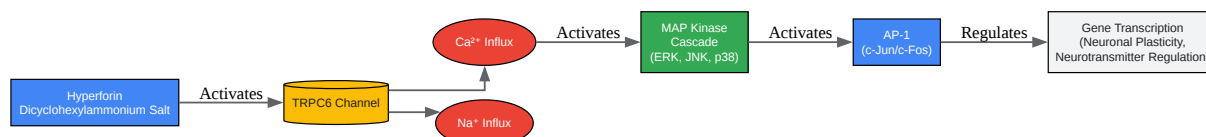
Property	Value	Reference(s)
Molecular Formula	C ₄₇ H ₇₅ NO ₄	[1][2][3]
Molecular Weight	718.1 g/mol	[2][3]
CAS Number	238074-03-8	[2][3]
IUPAC Name	N-cyclohexylcyclohexanamine; (1R,5R,7S,8R)-4-hydroxy-8-methyl-3,5,7-tris(3-methylbut-2-enyl)-8-(4-methylpent-3-enyl)-1-(2-methylpropanoyl)bicyclo[3.3.1]non-3-ene-2,9-dione	[3]
Appearance	White to off-white solid/powder	
Solubility	Soluble in DMSO and ethanol. [2][4]	[2][4]
Storage Conditions	-20°C, protect from light.[2][5]	[2][5]
Stability	More stable than the free form of hyperforin, especially in the presence of light and oxygen.	[6]

Biological Activities and Mechanisms of Action

Hyperforin dicyclohexylammonium salt exhibits a range of biological activities, primarily attributed to the hyperforin moiety. Its mechanisms of action involve the modulation of key signaling pathways.

Activation of Transient Receptor Potential Canonical 6 (TRPC6) Channels

Hyperforin is a specific activator of TRPC6 channels, which are non-selective cation channels. [1][7][8] This activation leads to an influx of Ca^{2+} and Na^{+} ions into the cell.[1][8] The resulting increase in intracellular calcium concentration is believed to be a key mechanism behind hyperforin's antidepressant effects, as it can influence neurotransmitter release and neuronal plasticity.[7][9]

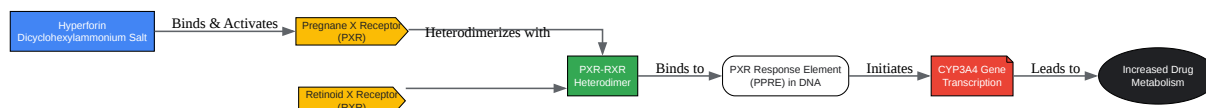


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Hyperforin dicyclohexylammonium salt-mediated activation of the TRPC6 signaling pathway.

Activation of Pregnane X Receptor (PXR)

Hyperforin is a potent agonist of the Pregnane X Receptor (PXR), a nuclear receptor that regulates the expression of genes involved in drug metabolism and transport, most notably cytochrome P450 3A4 (CYP3A4).[9][10][11] This interaction is the basis for the well-documented herb-drug interactions associated with St. John's Wort.[12]

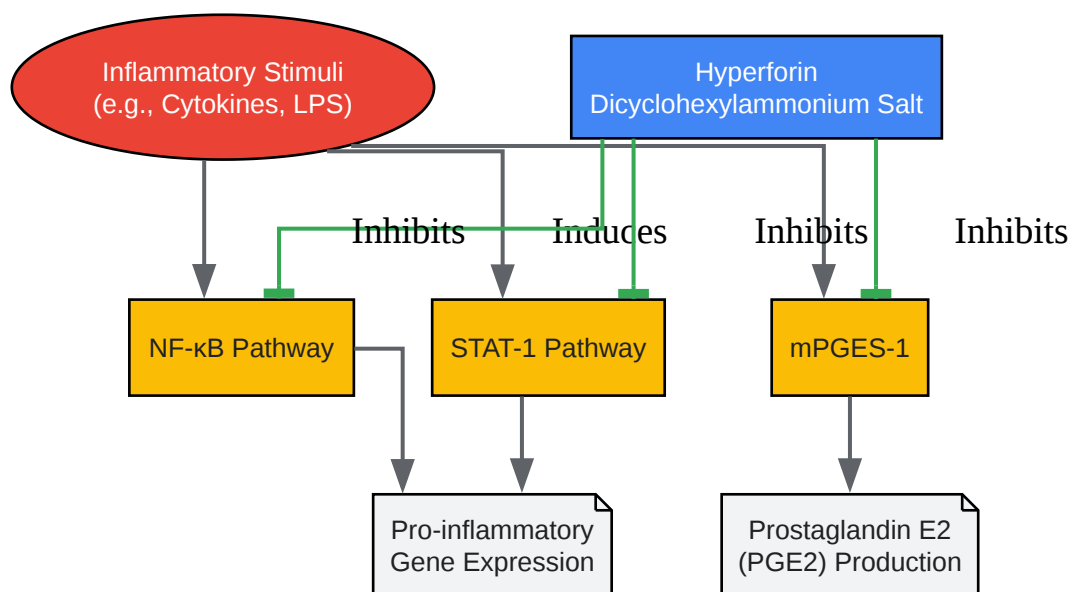


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Activation of the PXR signaling pathway by Hyperforin dicyclohexylammonium salt.

Anti-inflammatory Activity

Hyperforin exhibits significant anti-inflammatory properties by targeting key enzymes and signaling pathways in the inflammatory cascade. It has been shown to inhibit the production of prostaglandin E2 (PGE2) and suppress the activity of pro-inflammatory transcription factors such as NF- κ B and STAT-1.[13][14][15][16][17]



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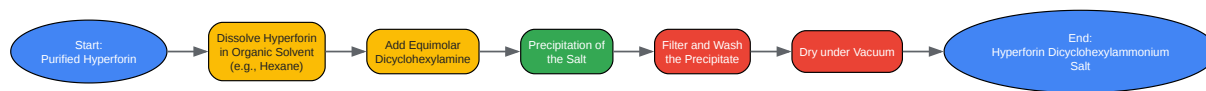
*Anti-inflammatory mechanism of **Hyperforin dicyclohexylammonium salt**.*

Experimental Protocols

Synthesis of Hyperforin Dicyclohexylammonium Salt

While total synthesis of hyperforin is a complex multi-step process,[18] the dicyclohexylammonium salt can be prepared from isolated hyperforin. A general procedure involves dissolving the purified hyperforin in a suitable organic solvent and adding an equimolar amount of dicyclohexylamine. The salt then typically precipitates and can be collected by filtration and dried.

Illustrative Workflow for Salt Formation:



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